

Preparing Omiganan Stock Solutions for In Vitro Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: Omiganan

Cat. No.: B549175

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These application notes provide detailed protocols for the preparation of **Omiganan** stock solutions for various in vitro assays. **Omiganan** is a synthetic cationic antimicrobial peptide with broad-spectrum activity against bacteria and fungi. Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in downstream applications.

Omiganan Properties

A summary of the key properties of **Omiganan** is provided in the table below. This information is essential for accurate calculation of concentrations and proper handling of the peptide.

Property	Value	Source
Molecular Weight	1779.1 g/mol	
Appearance	Lyophilized white powder	General peptide characteristic
Solubility	Soluble in sterile distilled water	

Recommended Solvents and Storage

The choice of solvent and storage conditions are critical for maintaining the stability and activity of **Omiganan**.

Parameter	Recommendation	Source
Primary Solvent	Sterile, nuclease-free water	
Alternative Solvents	Limited data; consider assay compatibility	
Stock Solution Storage	Aliquot and store at -20°C or -80°C	
Long-term Storage (Lyophilized)	-20°C or -80°C for up to 10 years	
Stock Solution Stability (-80°C)	Up to 6 months	
Stock Solution Stability (-20°C)	Up to 1 month	

Protocol: Reconstitution of Lyophilized Omiganan

This protocol describes the step-by-step procedure for reconstituting lyophilized **Omiganan** to create a high-concentration stock solution.

Materials:

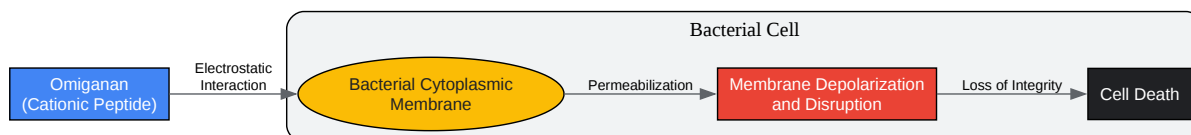
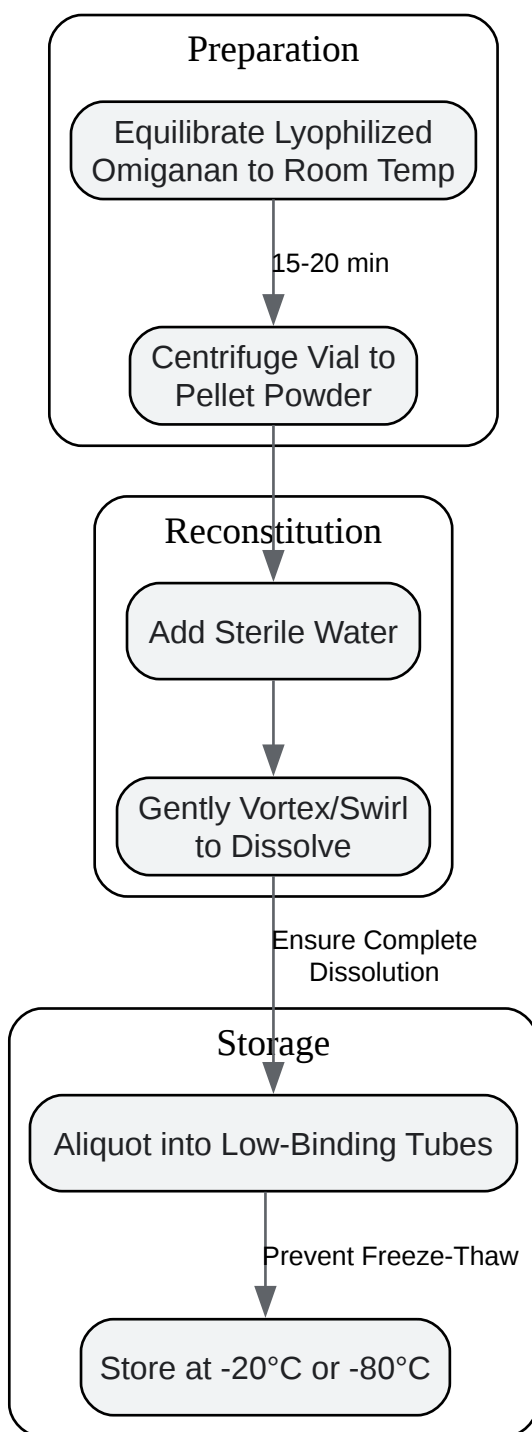
- Lyophilized **Omiganan** peptide
- Sterile, nuclease-free water
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Omiganan** to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial.

- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully open the vial and add the required volume of sterile, nuclease-free water to achieve the desired stock concentration (e.g., 1 mg/mL or 10 mg/mL). To minimize foaming, gently add the solvent down the side of the vial.
- **Dissolution:** Close the vial and gently swirl or vortex to dissolve the peptide completely. For higher concentrations, sonication may be required to achieve full solubility.
- **Aliquoting:** Once the **Omiganan** is completely dissolved, aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes. Aliquoting prevents multiple freeze-thaw cycles of the main stock, which can degrade the peptide.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Experimental Workflow: Preparing Omiganan Stock Solution



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